

Advanced NMR Characterization of Neochamaejasmine A: Stereochemical Analysis & Protocols

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Compound of Interest

Compound Name: Neochamaejasmine A

Cat. No.: B1233754

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Abstract & Core Directive

Neochamaejasmine A is a bioactive 3,3''-biflavanone isolated from *Stellera chamaejasme* (Thymelaeaceae), distinguished by its potent antitumor and anti-inflammatory properties. Structurally, it consists of two flavanone units linked at the C-3/C-3'' positions.

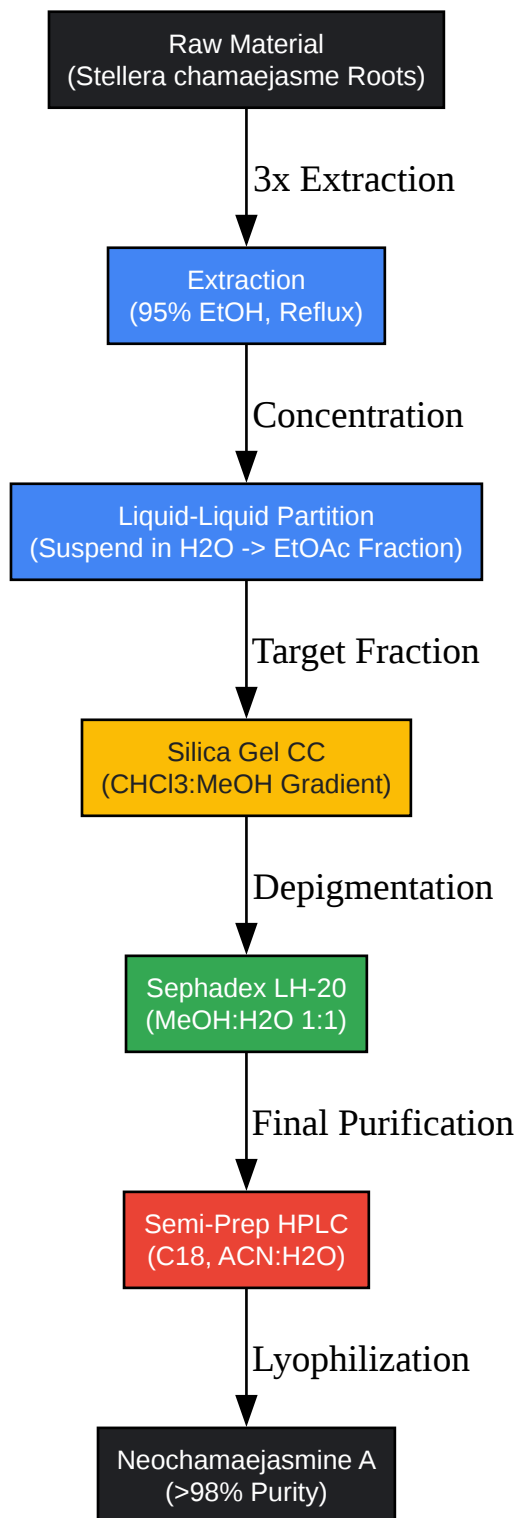
The Analytical Challenge: The primary difficulty in characterizing **Neochamaejasmine A** lies in distinguishing it from its stereoisomers (Chamaejasmine, Neochamaejasmine B, and Isochamaejasmine). These isomers share the same planar structure but differ in the relative configuration (cis/trans) of the C-2/C-3 and C-2''/C-3'' bonds.

This guide provides a definitive protocol for the isolation and NMR-based stereochemical assignment of **Neochamaejasmine A**, focusing on the diagnostic vicinal coupling constant () as the primary determinant of identity.

Sample Preparation & Isolation Protocol

High-purity isolation is a prerequisite for resolving the complex spin systems of biflavanones.

Workflow Diagram



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Figure 1: Isolation workflow optimized for preserving biflavonoid integrity.

Detailed Methodology

- Extraction: Pulverize dried roots (1.0 kg) and extract with 95% EtOH (L) under reflux (2h each). Evaporate solvent in vacuo to yield crude extract.
- Partitioning: Suspend crude residue in . Partition sequentially with Petroleum Ether (remove lipids) and Ethyl Acetate (EtOAc). The biflavonoids concentrate in the EtOAc fraction.
- Chromatography:
 - Silica Gel: Elute with (100:0 80:20). Collect fractions containing the characteristic "double-spot" of biflavanones on TLC.
 - Sephadex LH-20: Purify sub-fractions using (1:1) to remove chlorophyll and polymeric tannins.
- Final Polish (HPLC): Use a C18 semi-prep column. Mobile phase: Acetonitrile/Water (45:55, isocratic). Detection: UV 290 nm. **Neochamaejasmine A** typically elutes after Neochamaejasmine B but before Chamaejasmine under these conditions.

NMR Acquisition Protocols

Critical Note on Solvents: While

is common, DMSO-d₆ is superior for **Neochamaejasmine A** because it sharpens the phenolic hydroxyl signals (OH-5, OH-7), which are crucial for confirming the substitution pattern.

Instrument Parameters (600 MHz Recommended)

- Temperature: 298 K (25°C).
- Relaxation Delay (D1): Set to 2.0 - 3.0 seconds. Biflavonoids have quaternary carbons (C-4 carbonyl, C-9, C-10) with long

relaxation times.

- Pulse Width: 90° pulse calibrated to the sample.
- Scans (NS):
 - ¹H: 16-64 scans.
 - ¹³C: >2000 scans (due to low sensitivity of quaternary carbons).

Spectral Characterization & Stereochemistry

The stereochemistry of the C2-C3 bond is the definitive identifier.

The Diagnostic Coupling Constant ()

In flavanones, the coupling between proton H-2 and H-3 follows the Karplus relationship:

- Trans-diaxial (Chamaejasmine): Dihedral angle

.

Hz.

- Cis-equatorial/axial (**Neochamaejasmine A**): Dihedral angle

.

Hz.

Identification Rule: If the H-2 signal appears as a doublet with a small coupling constant (

Hz), the configuration is cis. **Neochamaejasmine A** is the cis-cis isomer (2S, 3S, 2''S, 3''S).

Key ¹H NMR Signals (DMSO-d₆, 600 MHz)

Position	(ppm)	Multiplicity	(Hz)	Assignment Logic
H-2 / H-2"	5.72	d	3.2	Diagnostic: Small confirms cis orientation.
H-3 / H-3"	4.65	d	3.2	Coupled to H-2. Shifted downfield due to C3-C3" linkage.
OH-5	12.10	s	-	Chelated hydroxyl (H-bonded to C=O).
H-6	5.90	d	2.0	Meta-coupling with H-8 (A-ring).
H-8	5.95	d	2.0	Meta-coupling with H-6 (A-ring).
H-2', 6'	7.35	d	8.5	B-ring (AA'BB' system if 4'-OH substituted).
H-3', 5'	6.80	d	8.5	B-ring ortho coupling.

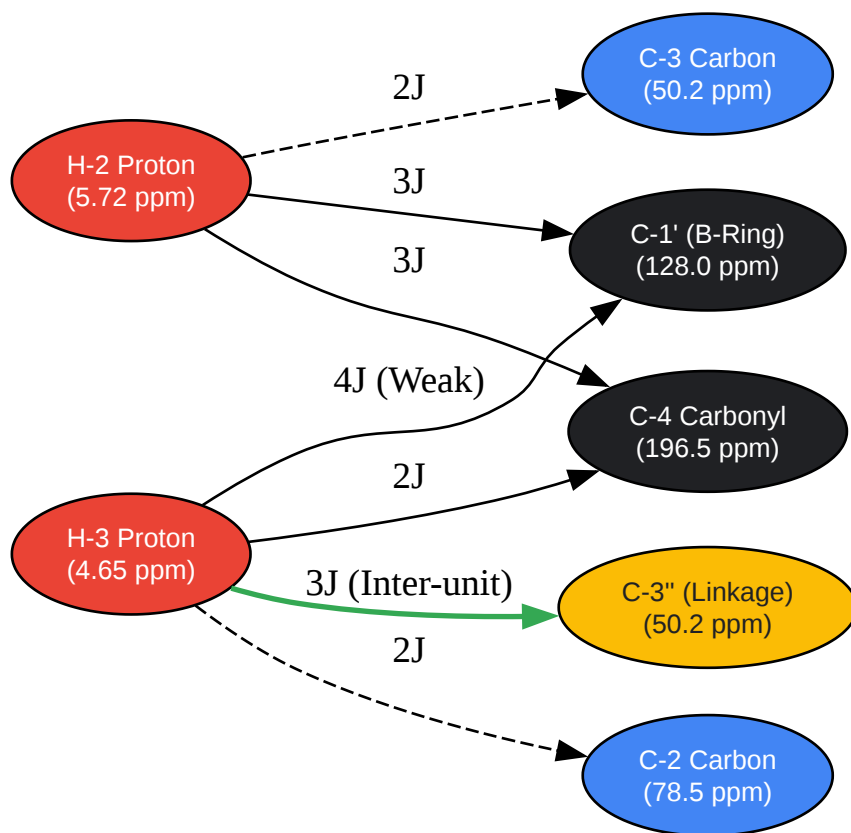
Key ¹³C NMR Signals (DMSO-d₆)

Position	(ppm)	Type	Notes
C-4 / C-4''	196.5	C=O	Carbonyl ketone.
C-2 / C-2''	78.5	CH	Oxymethine.
C-3 / C-3''	50.2	CH	Key Shift: Upfield relative to monomer due to steric crowding at dimer linkage.
C-4'	158.0	C-OH	Para-substituted B-ring carbon.

2D NMR Correlation Analysis

To confirm the 3,3''-linkage (vs. 3,8'' or 2,3'' linkages found in other biflavonoids), HMBC is essential.

HMBC Correlation Diagram



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Figure 2: Key HMBC correlations. The H3 → C3'' correlation (Green) confirms the inter-flavonoid linkage.

Analysis Strategy

- Establish the Linkage: Look for the correlation from H-3 to C-3''. This proves the dimer is connected at the C3 positions.
- Verify Ring Systems:
 - H-2 should show strong HMBC correlations to C-4 (carbonyl) and C-1' (B-ring).
 - OH-5 (if visible) correlates to C-5, C-6, and C-10, anchoring the A-ring assignment.

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